

A Technical Guide to Sourcing and Utilizing High-Purity Ethyl Nonanoate in Research

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Compound of Interest

Compound Name: Ethyl Nonanoate

Cat. No.: B092252

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For researchers, scientists, and professionals in drug development, the purity and reliability of chemical reagents are paramount to achieving accurate and reproducible experimental outcomes. **Ethyl nonanoate** (CAS 123-29-5), a fatty acid ethyl ester, finds applications in various research fields, including its use as a reference standard in chromatography and as a component in the synthesis of more complex molecules. This guide provides an in-depth overview of sourcing high-purity **ethyl nonanoate**, its quality assessment, and a practical experimental protocol for its application.

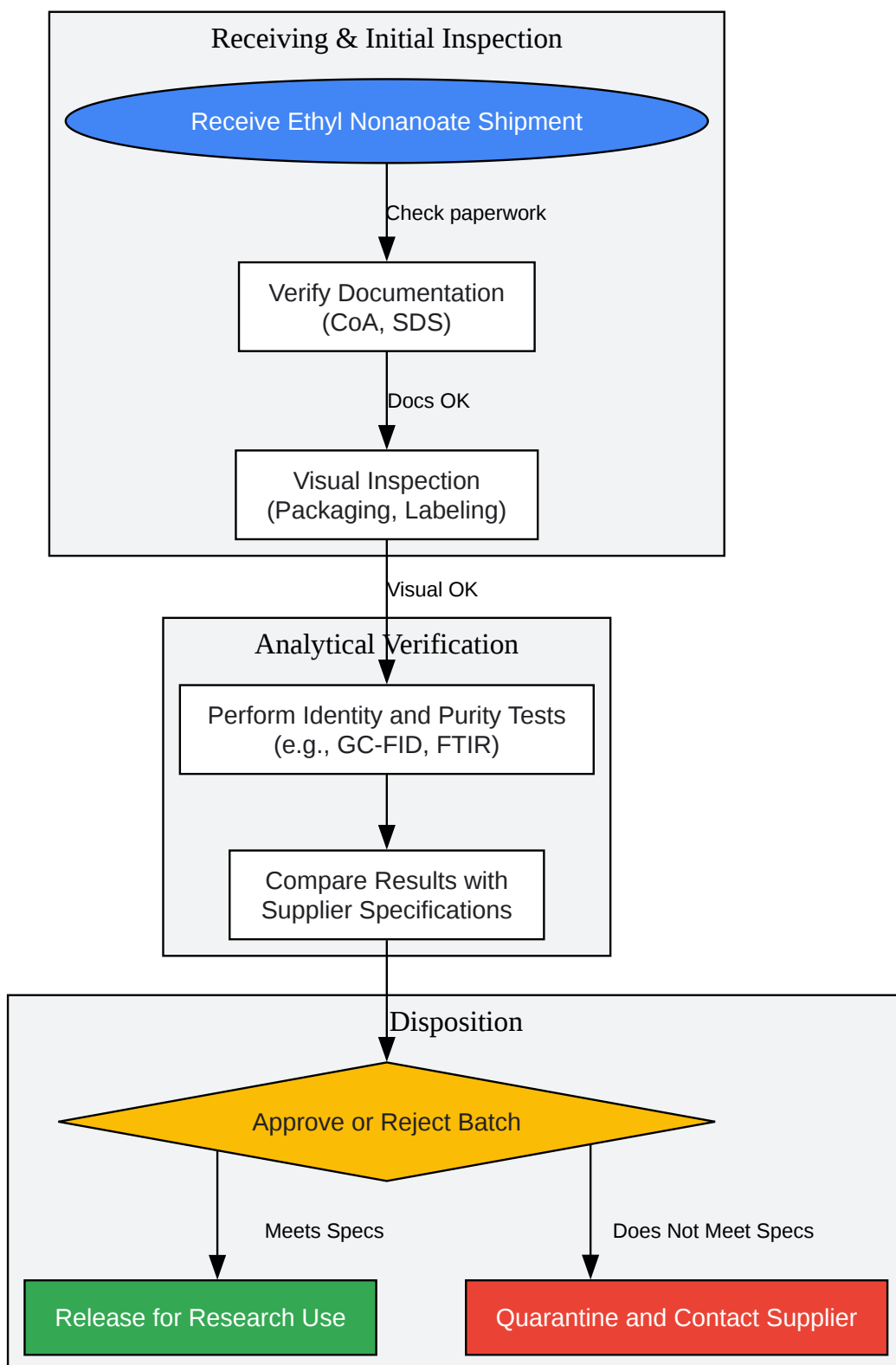
Sourcing and Supplier Comparison of High-Purity Ethyl Nonanoate

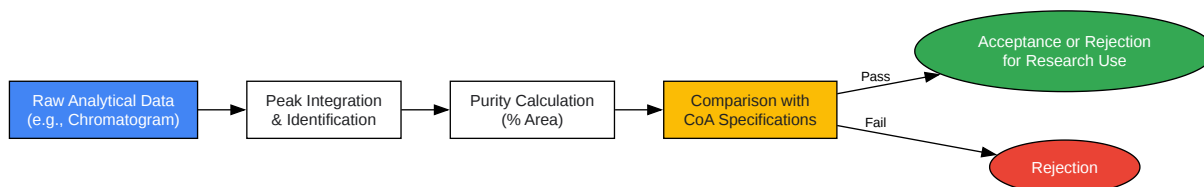
Several reputable chemical suppliers offer **ethyl nonanoate** in grades suitable for research purposes. The choice of supplier often depends on the required purity, available documentation (such as a Certificate of Analysis), and the specific needs of the application. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number	Purity Specification	Analytical Method	Available Documentation
Sigma-Aldrich (Merck)	W244708	≥98%	Gas Chromatography (GC)	Certificate of Analysis (CoA), Safety Data Sheet (SDS)[1][2]
112348	97%	Gas Chromatography (GC)	Safety Data Sheet (SDS)[3]	
Larodan	30-0900	>99%	Not specified	Certificate of Analysis (CoA), Safety Data Sheet (SDS)[4]
MedChemExpress	HY-129623	98.0%	Not specified	Certificate of Analysis (CoA), Safety Data Sheet (SDS)[5]
Aladdin Scientific	E123295	min 95% (GC)	Gas Chromatography (GC)	Not specified

Quality Control Workflow for Incoming Reagents

Ensuring the quality of **ethyl nonanoate** upon receipt is a critical step in the research workflow. A systematic quality control process guarantees that the reagent meets the required specifications before its integration into experiments.





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References

- 1. 壬酸乙酯 ≥98%, FCC, FG | Sigma-Aldrich [sigmaaldrich.cn]
- 2. scientificlabs.co.uk [scientificlabs.co.uk]
- 3. scientificlabs.co.uk [scientificlabs.co.uk]
- 4. larodan.com [larodan.com]
- 5. medchemexpress.com [medchemexpress.com]
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